Application Note: Salt-Inducible Kinase (SIK) Inhibitor Synthesis Intermediates

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Compound of Interest

Compound Name:	*2-(2-Fluorophenyl)pyrimidine-5-carboxamide*
CAS No.:	*960198-57-6*
Cat. No.:	*B1500163*

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Executive Summary & Strategic Importance

Salt-Inducible Kinases (SIK1, SIK2, SIK3) have emerged as high-value targets in immunology and oncology. They function as "brakes" on the anti-inflammatory cytokine IL-10 while promoting pro-inflammatory TNF

. Consequently, SIK inhibitors are being aggressively pursued for autoimmune diseases (e.g., Rheumatoid Arthritis, Colitis) and acute myeloid leukemia (AML).

This guide addresses the chemical synthesis of critical intermediates for the three most dominant SIK inhibitor scaffolds:

- Aminopyrimidines (e.g., HG-9-91-01) – The "first-generation" tool compounds.
- Pyrido[2,3-d]pyrimidin-7-ones (e.g., YKL-05-099) – Optimized for in vivo stability and selectivity.
- Imidazo[1,2-a]pyridines (e.g., GLPG3970) – The clinical-grade "next-generation" scaffold.

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Biological Context: The SIK Signaling Node

Understanding the biological target is prerequisite to rational inhibitor design. SIKs are phosphorylated and activated by LKB1.[1] Once active, they phosphorylate CRTCs (CREB-Regulated Transcription Coactivators) and HDACs, sequestering them in the cytoplasm (14-3-3 binding).

- Inhibition Effect: SIK inhibition leads to dephosphorylation of CRTCs, which translocate to the nucleus to co-activate CREB, driving IL-10 production (Anti-inflammatory).

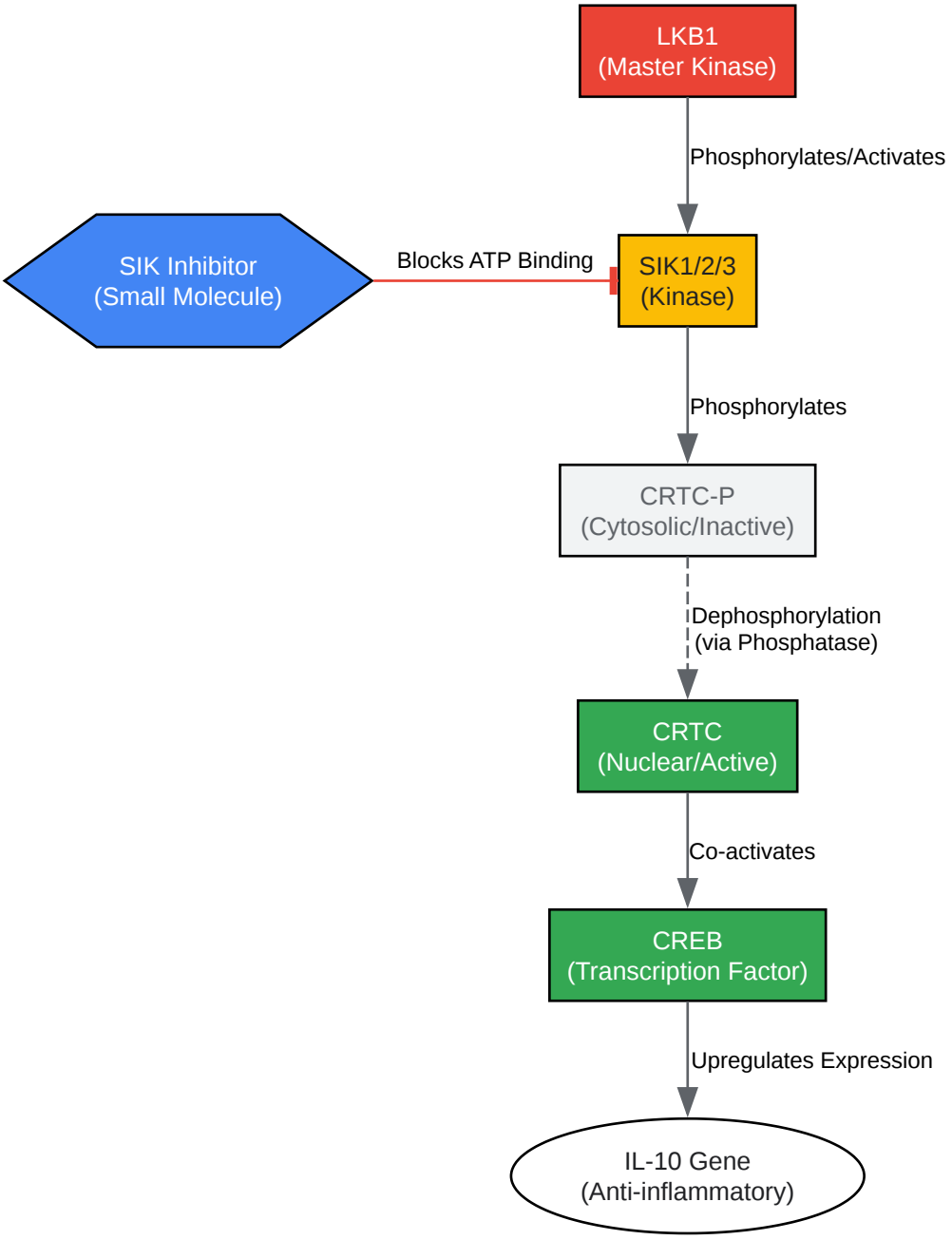

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Figure 1: Mechanism of Action for SIK Inhibitors.[1][2][3][4][5][6][7][8] Inhibition prevents CRTC phosphorylation, enabling nuclear translocation and anti-inflammatory gene expression.

Scaffold 1: Aminopyrimidine Intermediates (HG-9-91-01 Class)

Relevance: While HG-9-91-01 is a pan-SIK inhibitor with poor bioavailability, its core aminopyrimidine structure remains a fundamental building block for structure-activity relationship (SAR) studies.

Key Intermediate: 2,4-Dichloro-6-aminopyrimidine Derivative

The synthesis relies on sequential nucleophilic aromatic substitution (

) on a trichloropyrimidine core. The order of addition is critical to control regioselectivity.

Protocol 1: Regioselective C4-Amination

Objective: Synthesize 4-chloro-6-(substituted-amino)pyrimidine intermediate.

Materials:

- 2,4,6-Trichloropyrimidine (Starting Material)
- Aniline derivative (e.g., 4-(4-methylpiperazin-1-yl)aniline)[9]
- Base: Diisopropylethylamine (DIPEA)
- Solvent: Ethanol or n-Butanol

Step-by-Step Methodology:

- Dissolution: Dissolve 2,4,6-trichloropyrimidine (1.0 eq) in Ethanol (10 mL/g). Cool to 0°C.
- Addition: Add DIPEA (1.2 eq) followed by the aniline derivative (0.95 eq) dropwise. Note: Using a slight deficit of aniline prevents bis-substitution.

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- Reaction: Allow to warm to room temperature (RT) and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 3:1). The C4-position is most reactive due to steric accessibility compared to C2.
- Workup: Evaporate solvent. Resuspend residue in water; extract with EtOAc.
- Purification: Silica gel chromatography. The regioisomer ratio is typically >9:1 favoring the C4-product.

Critical Quality Attribute (CQA):

- Regioselectivity Check:

  NMR must show a singlet for the pyrimidine C5-H (typically

  6.0–6.5 ppm).

Scaffold 2: Pyrido[2,3-d]pyrimidin-7-one (YKL-05-099 Class)

Relevance: This scaffold improves metabolic stability over aminopyrimidines. It mimics the "gatekeeper" interactions seen in other kinase inhibitors like Dasatinib.

Key Intermediate: Ethyl 2-(4-bromo-2-chlorophenyl)acetate

This phenylacetic acid derivative is the precursor for the "back-pocket" binding element.

Protocol 2: Bicyclic Ring Closure Strategy

Objective: Construct the pyrido-pyrimidine core.

Materials:

- 4-Amino-2-(methylthio)pyrimidine-5-carbaldehyde[7]
- Ethyl 2-(4-bromo-2-chlorophenyl)acetate[7]

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- Base:

  or

- Solvent: DMF (Anhydrous)

Workflow Diagram:

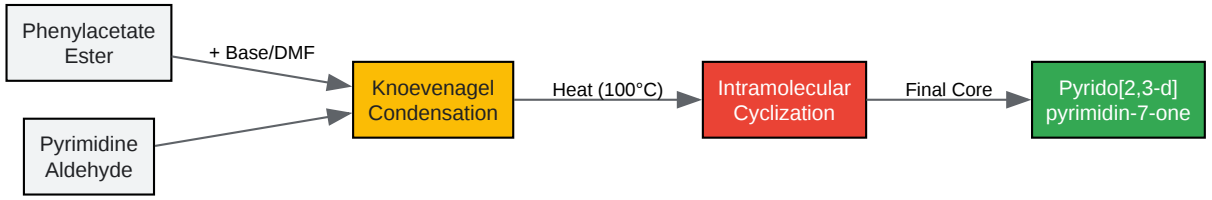

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Figure 2: Convergent synthesis of the YKL-05-099 core scaffold.

Step-by-Step Methodology:

- Reagent Prep: Combine the phenylacetate ester (1.0 eq) and pyrimidine aldehyde (1.0 eq) in anhydrous DMF.
- Base Activation: Add

  (3.0 eq).
- Cyclization: Heat to 100–120°C for 16 hours. This "one-pot" cascade involves a Knoevenagel condensation followed by nucleophilic attack of the pyrimidine amine onto the ester carbonyl.
- Precipitation: Pour the reaction mixture into ice water. The bicyclic lactam product typically precipitates as a solid.
- Filtration: Collect solids by vacuum filtration. Wash with water and cold

  .

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Troubleshooting:

- Low Yield: If the intermediate fails to precipitate, neutralize the aqueous mixture to pH 7 with 1N HCl.
- Oxidation: Ensure the reaction is under

  atmosphere to prevent oxidation of the methylthio group (if present) to sulfoxide prematurely.

Scaffold 3: Imidazo[1,2-a]pyridine (GLPG3970 Class)

Relevance: This is the current "gold standard" scaffold for dual SIK2/SIK3 inhibition with high selectivity against SIK1. The core is an imidazo[1,2-a]pyridine substituted at the C7 position.[8]

Key Intermediate: 7-Fluoro-imidazo[1,2-a]pyridine-3-carboxamide

The synthesis hinges on the functionalization of the pyridine ring before or during the formation of the imidazole ring.

Protocol 3:

Functionalization of the Core

Objective: Install the solubilizing tail (e.g., morpholine/ether side chain) via Nucleophilic Aromatic Substitution (

) on the fluorinated core.

Materials:

- 7-Fluoro-imidazo[1,2-a]pyridine derivative (Electrophile)[8]
- Alcohol/Amine Side Chain (e.g., 2-morpholinoethanol)[8]
- Base: NaH (Sodium Hydride) or KOtBu
- Solvent: THF or DMF[10]

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Step-by-Step Methodology:

- Alkoxide Formation: In a flame-dried flask, suspend NaH (60% in oil, 1.5 eq) in anhydrous THF at 0°C.
- Side Chain Addition: Add 2-morpholinoethanol (1.2 eq) dropwise. Stir for 30 min at 0°C to generate the alkoxide.
- Coupling: Add the 7-fluoro-imidazo[1,2-a]pyridine intermediate (1.0 eq).
- Reaction: Warm to RT and stir. If the fluorine is not activated enough, heat to 60°C. The imidazole nitrogen enhances the electrophilicity of the C7 position.
- Quench: Carefully add saturated

  solution.
- Extraction: Extract with DCM. Dry over

  .

Data Specification Table: Comparison of Intermediates

Parameter	Aminopyrimidine Core	Pyrido-pyrimidinone Core	Imidazo-pyridine Core
Primary Application	Pan-SIK (Research Tool)	SIK2-Selective (In Vivo)	SIK2/3 Dual (Clinical)
Key Reaction	Regioselective	Knoevenagel/Cyclization	on Heterocycle
Solubility (LogP)	Moderate (~3.[11]5)	Low/Moderate (~4.0)	Optimized (< 3.0)
Typical Yield	70–85%	40–60%	60–80%
Stability	Prone to oxidation	High metabolic stability	High metabolic stability

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